

A Comprehensive Technical Guide to 2-Ethoxy-1-propanol

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Compound of Interest

Compound Name: 2-Ethoxy-1-propanol

Cat. No.: B102468

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This technical guide provides a detailed overview of **2-Ethoxy-1-propanol**, a widely used solvent, for researchers, scientists, and professionals in drug development. The document covers its chemical identity, physicochemical properties, safety data, and analytical methodologies.

Chemical Identity and Synonyms

2-Ethoxy-1-propanol is a member of the propylene glycol ether family.^[1] It is a clear, colorless liquid with a characteristic ether-like odor.^[1] This compound is hygroscopic and miscible with water, and it is an effective solvent for a variety of substances, including resins, inks, and adhesives.^[1]

A comprehensive list of its synonyms and identifiers is provided in the table below to aid in its identification across various databases and literature.

Identifier Type	Value
IUPAC Name	2-ethoxypropan-1-ol[2]
CAS Number	19089-47-5[2]
Molecular Formula	C5H12O2[2]
Molecular Weight	104.15 g/mol [2]
InChI	InChI=1S/C5H12O2/c1-3-7-5(2)4-6/h5-6H,3-4H2,1-2H3[2]
InChIKey	DEDUBNVYPMOFDR-UHFFFAOYSA-N[2]
SMILES	CCOC(C)CO[2]
EC Number	242-806-7[2]
UNII	11JHT6036A[2]
Synonyms	2-Ethoxypropanol, 1-Propanol, 2-ethoxy-, Propylene glycol monoethyl ether, alpha, 2-ethoxy-propan-1-ol[2]

Physicochemical and Toxicological Properties

The following tables summarize the key physicochemical and toxicological properties of **2-Ethoxy-1-propanol**, compiled from various safety data sheets and chemical databases.

Physical and Chemical Properties

Property	Value	Reference
Boiling Point	132 °C	[3]
Flash Point	42 °C	[3]
Density	0.904 g/cm ³ at 20°C	[4]
Water Solubility	Miscible	[3]
Vapor Pressure	No data available	
Autoignition Temperature	No data available	
Refractive Index	1.4122	[4]
Melting Point	-90 °C (estimate)	[4]

Toxicological Data

Toxicological Endpoint	Result	Reference
Acute Toxicity	Shall not be classified as acutely toxic.	[5]
Skin Corrosion/Irritation	Shall not be classified as corrosive/irritant to skin.	[5]
Serious Eye Damage/Irritation	Shall not be classified as seriously damaging to the eye or eye irritant.	[5]
Respiratory or Skin Sensitisation	Data not available	
Germ Cell Mutagenicity	Shall not be classified as a germ cell mutagen.	[5]
Carcinogenicity	Shall not be classified as carcinogenic.	[5]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	[5]

Experimental Protocols and Analytical Methodologies

The determination of **2-Ethoxy-1-propanol** in various matrices is crucial for quality control and research purposes. The most common analytical techniques employed are Gas Chromatography-Flame Ionization Detection (GC-FID) and High-Performance Liquid Chromatography (HPLC).

Gas Chromatography-Flame Ionization Detection (GC-FID)

GC-FID is a robust and widely used technique for the separation and quantification of volatile organic compounds like **2-Ethoxy-1-propanol**. The principle involves volatilizing the sample and separating its components in a capillary column. The separated components are then detected by a flame ionization detector, which generates a signal proportional to the amount of analyte.

A general workflow for the analysis of **2-Ethoxy-1-propanol** using GC-FID is depicted in the following diagram.



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Caption: General workflow for GC-FID analysis.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is another powerful technique for the analysis of **2-Ethoxy-1-propanol**, particularly for non-volatile samples or when derivatization is required for detection. In RP-HPLC, the

stationary phase is nonpolar, and the mobile phase is a polar solvent mixture.

The following diagram illustrates a typical workflow for RP-HPLC analysis.



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Caption: General workflow for RP-HPLC analysis.

Safety and Handling

2-Ethoxy-1-propanol is a flammable liquid and vapor.[6][7] It is essential to handle this chemical in a well-ventilated area and away from sources of ignition.[6][7] The use of personal protective equipment, such as safety glasses and gloves, is recommended. For detailed safety information, refer to the safety data sheet (SDS) provided by the supplier.[5][6][7]

Conclusion

This technical guide has provided a comprehensive overview of **2-Ethoxy-1-propanol**, covering its chemical identity, physicochemical properties, analytical methodologies, and safety considerations. The information presented is intended to be a valuable resource for scientists and researchers working with this solvent.

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